

Application Notes: Analytical Characterization of 6-Methoxypicolinamide

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Compound of Interest

Compound Name: 6-Methoxypicolinamide

Cat. No.: B554244

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Introduction

6-Methoxypicolinamide is a pyridine derivative with potential applications in pharmaceutical and agricultural research.[1] As with any active compound, rigorous analytical characterization is essential to confirm its identity, purity, and stability. These application notes provide detailed protocols for the characterization of **6-Methoxypicolinamide** using various analytical techniques, including chromatography, spectroscopy, and thermal analysis. The methodologies outlined are intended for researchers, scientists, and professionals involved in drug development and quality control.

Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of **6-Methoxypicolinamide** and quantifying it in various matrices. A reversed-phase HPLC method is typically employed for its ability to separate compounds with moderate polarity.

Experimental Protocol: HPLC Purity Assay

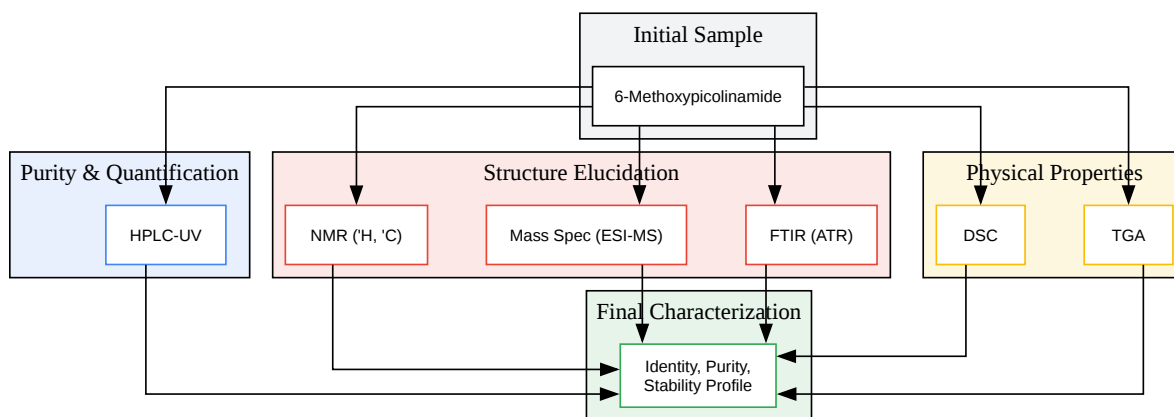
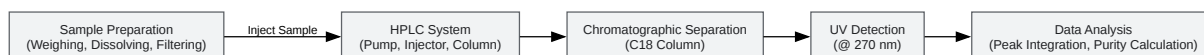
- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and column oven.[2]
- Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 2.6 µm particle size) is recommended.[2]

- Mobile Phase Preparation:
 - Solvent A: 0.1% Formic Acid in Water.
 - Solvent B: Acetonitrile.
 - Prepare a gradient elution program as detailed in the data table below.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **6-Methoxypicolinamide** standard or sample.
 - Dissolve in a suitable solvent (e.g., Acetonitrile/Water 50:50 v/v) to a final concentration of 1 mg/mL.
 - Filter the solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.[\[2\]](#)
 - Injection Volume: 5 µL.[\[2\]](#)
 - Column Temperature: 30 °C.
 - Detection Wavelength: 270 nm (based on the pyridine chromophore).
- Analysis: Inject the sample and standard solutions. The purity of the sample is determined by comparing the peak area of the main component to the total area of all peaks.

Data Presentation: HPLC Parameters

Parameter	Value/Description
Column	C18, 150 mm x 4.6 mm, 2.6 μ m
Mobile Phase	A: 0.1% Formic Acid in H ₂ O; B: Acetonitrile
Gradient	0-2 min: 5% B; 2-15 min: 5-95% B; 15-18 min: 95% B
Flow Rate	1.0 mL/min ^[2]
Detection	UV at 270 nm
Expected Retention Time	Dependent on the specific system, but typically > 5 min

Visualization: HPLC Workflow

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References

- 1. 6-Methoxypicolinamide [myskinrecipes.com]
- 2. cipac.org [cipac.org]
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